

Application Note: A Modular Strategy for the Synthesis of Venlafaxine Analogues

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Compound of Interest

Compound Name: 2-Amino-2-(3-chloro-2-fluorophenyl)ethan-1-ol hydrochloride

CAS No.: 1245623-52-2

Cat. No.: B1376252

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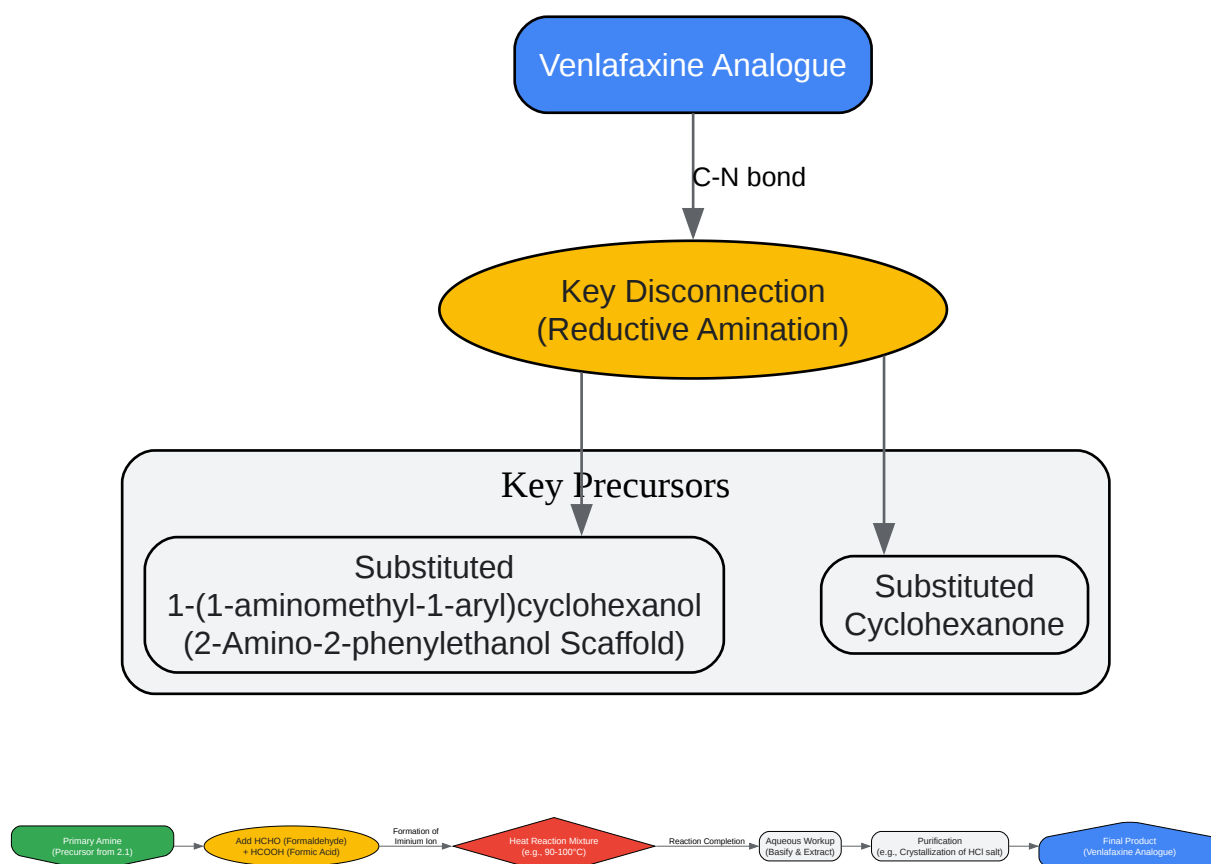
A Guide for Researchers in Medicinal Chemistry and Drug Development

Introduction

Venlafaxine, a potent serotonin-norepinephrine reuptake inhibitor (SNRI), is a widely prescribed medication for the treatment of major depressive disorder and anxiety disorders. Its unique dual-mechanism of action has spurred significant interest in the development of analogues to explore structure-activity relationships (SAR), enhance therapeutic efficacy, improve pharmacokinetic profiles, and reduce side effects. This application note details a robust and modular synthetic strategy for generating a diverse library of venlafaxine analogues. The core of this approach is the convergent synthesis pathway that couples substituted cyclohexanone derivatives with versatile 2-amino-2-phenylethanol scaffolds, primarily through a reductive amination reaction. We will provide a detailed explanation of the chemical principles, step-by-step protocols, and methods for validation and characterization.

Core Synthetic Strategy: A Retrosynthetic Analysis

The power of this synthetic approach lies in its convergent design. By preparing two classes of precursors—substituted cyclohexanones and substituted 2-amino-2-phenylethanols—a wide array of final compounds can be generated from a small number of key intermediates. The retrosynthetic analysis below illustrates the primary disconnection that forms the basis of our strategy.



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